An In-depth Technical Guide to the Solubility Characteristics of m-PEG20-alcohol

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Compound of Interest	
Compound Name:	m-PEG20-alcohol
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of methoxy-polyethylene glycol with 20 ethylene glycol units (**m-PEG20-alcohol**), a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and as a linker in Proteolysis Targeting Chimeras (PROTACs). A thorough understanding of its solubility in aqueous and organic media is critical for its effective application in research and development, ensuring optimal reaction conditions, purification, and formulation.

Core Solubility Profile

m-PEG20-alcohol, with an approximate molecular weight of 913.09 g/mol , exhibits the characteristic solubility profile of polyethylene glycol (PEG) derivatives. Its amphiphilic nature, combining a hydrophilic polyether backbone with a terminal hydroxyl group and a methoxy cap, dictates its solubility in a range of solvents. Generally, PEGs are soluble in water and polar organic solvents and insoluble in non-polar organic solvents.

## Quantitative Solubility Data

Precise quantitative solubility data for **m-PEG20-alcohol** is not extensively published. However, based on the known behavior of similar molecular weight PEGs, the following table provides an estimated solubility profile. It is strongly recommended to determine the solubility experimentally for specific applications and conditions.

Solvent System	Solvent Type	Temperature (°C)	Estimated Solubility (g/100 mL)
Water	Aqueous	25	> 50
Phosphate-Buffered Saline (PBS)	Aqueous Buffer	25	> 50
Ethanol	Polar Protic	25	> 50
Methanol	Polar Protic	25	> 50
Isopropanol	Polar Protic	25	Soluble
Dichloromethane (DCM)	Polar Aprotic	25	> 50
Acetone	Polar Aprotic	25	Soluble
Hexane	Non-polar	25	Insoluble
Diethyl Ether	Non-polar	25	Insoluble

Note: "Soluble" indicates that while precise quantitative data is unavailable, the substance is expected to have good solubility based on the general properties of PEGs. "Insoluble" indicates poor solubility.

Factors Influencing Solubility

The solubility of **m-PEG20-alcohol** is governed by several key factors, the interplay of which determines its behavior in a given solvent system.
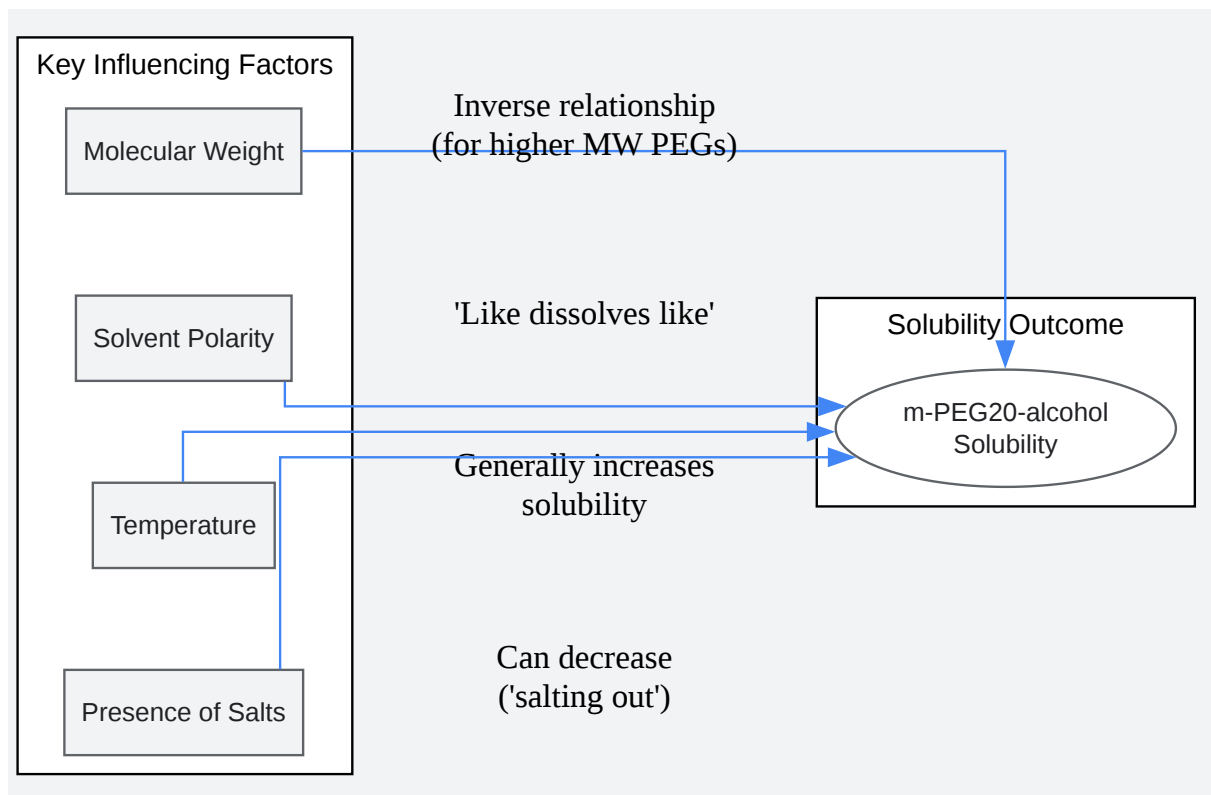
*Figure 1: Factors affecting **m-PEG20-alcohol** solubility.*

- Molecular Weight: For polyethylene glycols, as the molecular weight increases, the solubility in both water and organic solvents tends to decrease.

- Solvent Polarity: The principle of "like dissolves like" is paramount. The polar ether linkages and the terminal hydroxyl group of **m-PEG20-alcohol** favor interactions with polar solvents like water, ethanol, and methanol. Conversely, it has limited interaction with non-polar solvents such as hexane and diethyl ether.

- Temperature: Generally, the solubility of solids in liquids increases with temperature. This holds true for **m-PEG20-alcohol**. Heating can be employed to increase the rate of dissolution and the saturation point in a given solvent.

- Presence of Salts: High concentrations of salts in aqueous solutions can lead to a "salting-out" effect, reducing the solubility of PEGs by competing for water molecules for hydration.

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials and Equipment

- **m-PEG20-alcohol**

- Selected solvents (e.g., water, ethanol, dichloromethane)

- Scintillation vials or other suitable sealed containers

- Orbital shaker with temperature control

- Analytical balance

- Centrifuge

- Syringes and syringe filters (0.22 µm)

- Volumetric flasks

- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS, or a gravimetric method)

Experimental Workflow
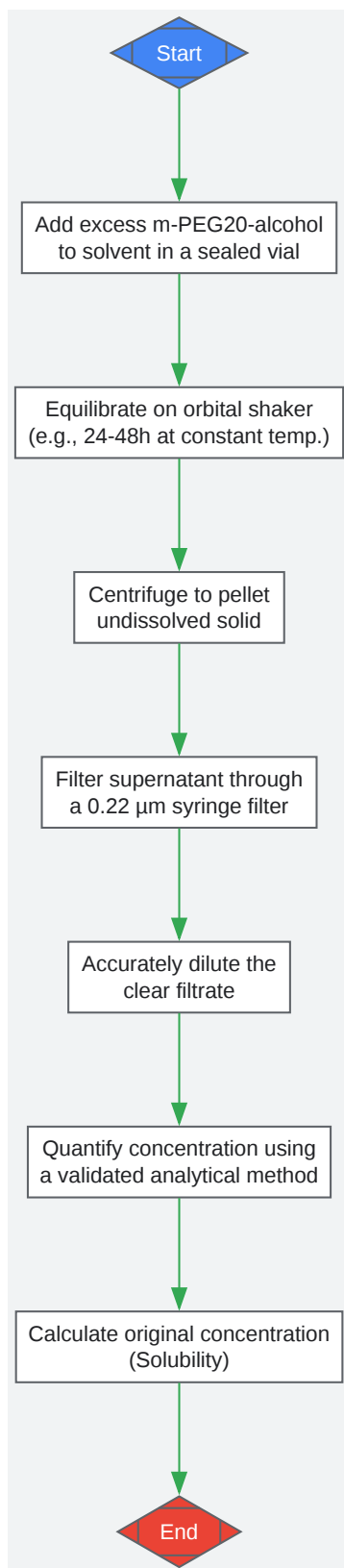
Figure 2: *Shake-flask method workflow for solubility determination.*

Detailed Procedure

- Preparation: Add an excess amount of **m-PEG20-alcohol** to a known volume of the desired solvent in a sealed vial. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.

- Equilibration: Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period to reach equilibrium (typically 24 to 48 hours).

- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.

- Filtration: Carefully withdraw the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining solid particles. This step is critical to avoid overestimation of the solubility.

- Dilution: Accurately dilute a known volume of the clear filtrate with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC, LC-MS, or gravimetric analysis after solvent evaporation) to determine the concentration of **m-PEG20-alcohol**.

- Calculation: Calculate the original concentration of **m-PEG20-alcohol** in the undiluted filtrate, taking into account the dilution factor. This value represents the equilibrium solubility of **m-PEG20-alcohol** in the specific solvent at the tested temperature.

Conclusion

m-PEG20-alcohol is a highly versatile molecule with favorable solubility in aqueous and polar organic solvents, a characteristic that is fundamental to its wide range of applications. While this guide provides a foundational understanding of its solubility, it is imperative for researchers to perform experimental verification of solubility under their specific conditions to ensure the success of their scientific endeavors. The provided experimental protocol for the shake-flask method offers a robust starting point for such determinations.

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